

# physical properties of 2,2-Difluoropropanol

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## Compound of Interest

Compound Name: **2,2-Difluoropropanol**

Cat. No.: **B1317334**

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An In-depth Technical Guide on the Physical Properties of **2,2-Difluoropropanol**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the core physical characteristics of **2,2-Difluoropropanol** (CAS: 33420-52-9), a fluorinated organic compound used as an intermediate in organic and pharmaceutical synthesis.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Core Physical and Chemical Properties

**2,2-Difluoropropanol**, with the molecular formula  $C_3H_6F_2O$ , is a colorless liquid at room temperature.[\[2\]](#)[\[5\]](#) The presence of two fluorine atoms on the second carbon atom significantly influences its physicochemical properties, enhancing its chemical stability compared to non-fluorinated analogs.[\[5\]](#) It is recognized for its utility as an intermediate in laboratory research and development, as well as in chemical and pharmaceutical synthesis processes.[\[1\]](#)

## Quantitative Physical Data

A summary of the key quantitative physical properties of **2,2-Difluoropropanol** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>6</sub> F <sub>2</sub> O
Molecular Weight	96.08 g/mol <a href="#">[1]</a> <a href="#">[6]</a>
Density	1.2 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	97-99 °C <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	31 °C <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Refractive Index	n <sub>20/D</sub> 1.349 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
pKa (Predicted)	13.91 ± 0.10 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless to Yellow Liquid <a href="#">[2]</a>
Solubility	Soluble in water <a href="#">[2]</a>

## Experimental Protocols for Property Determination

While specific experimental documentation for **2,2-Difluoropropanol** is not detailed in the provided results, the following are standard methodologies for determining the key physical properties listed above.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small sample is the Siwoloboff method.

- Apparatus: A Thiele tube, a thermometer, a capillary tube (sealed at one end), and a sample tube.
- Procedure:
  - A small amount of **2,2-Difluoropropanol** is placed in the sample tube.
  - The capillary tube is placed in the sample tube with the open end down.

- The sample tube is attached to the thermometer and placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is heated gently and evenly.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Density Measurement

Density is the mass per unit volume of a substance. It is typically measured using a pycnometer or a digital density meter.

- Apparatus: A pycnometer (a flask with a specific volume), an analytical balance.
- Procedure:
  - The empty pycnometer is weighed.
  - It is then filled with distilled water of a known temperature and weighed again to determine the volume of the pycnometer.
  - The pycnometer is emptied, dried, and then filled with **2,2-Difluoropropanol**.
  - The filled pycnometer is weighed.
  - The density is calculated by dividing the mass of the **2,2-Difluoropropanol** by the volume of the pycnometer.

## Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is temperature-dependent.

- Apparatus: An Abbé refractometer.
- Procedure:
  - A few drops of **2,2-Difluoropropanol** are placed on the prism of the refractometer.
  - The prism is closed, and the light source is adjusted.
  - The user looks through the eyepiece and adjusts the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
  - The refractive index is read from the scale. The temperature is also recorded, as the refractive index is temperature-sensitive.

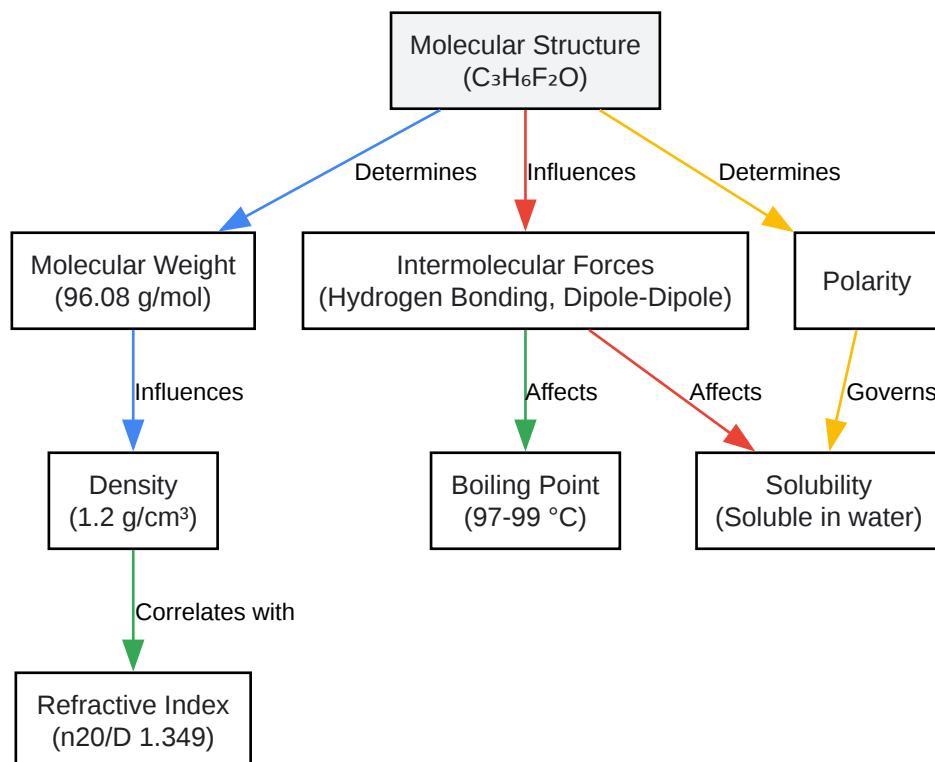
## Flash Point Determination

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near the surface of the liquid.

- Apparatus: A closed-cup flash-point tester (e.g., Pensky-Martens or Tag Closed Tester).
- Procedure:
  - The sample cup is filled with **2,2-Difluoropropanol** to the mark.
  - The lid is closed, and the apparatus is heated at a slow, constant rate.
  - At regular temperature intervals, a test flame is introduced into the vapor space of the cup.
  - The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a brief flash.

## Logical Relationships of Physical Properties

The physical properties of **2,2-Difluoropropanol** are interconnected and stem from its fundamental molecular structure. The following diagram illustrates these relationships.



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Relationship between Molecular Structure and Physical Properties.

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